

Personal protective equipment for handling Clortermine hydrochloride

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Compound of Interest

Compound Name: Clortermine hydrochloride

Cat. No.: B079698

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Essential Safety and Handling Guide for Clortermine Hydrochloride

This document provides crucial safety and logistical information for the handling and disposal of **Clortermine hydrochloride** in a laboratory setting. Given the compound's classification as a hazardous substance and a regulated controlled substance, adherence to these procedures is vital for ensuring personnel safety and regulatory compliance.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Clortermine hydrochloride** (CAS No. 10389-72-7) is not readily available. The following guidance is based on the known toxicological properties of amphetamine-related compounds, its legal classification, and established best practices for handling potent and hazardous pharmaceutical agents.

Hazard Summary and Quantitative Data

Clortermine hydrochloride is an amphetamine derivative and is classified as a DEA Schedule III controlled substance, indicating a potential for abuse and dependence.[1][2] Acute overexposure can significantly impact the central nervous and cardiovascular systems.[3]

Property	Data	Source
GHS Classification (related compound)	For the related compound Chlorphentermine Hydrochloride: Toxic if swallowed; Suspected of damaging fertility or the unborn child.	PubChem[4]
Primary Hazards	Central nervous system stimulation, hyperactivity, hypertension, tachycardia, potential for abuse.[1][3] Chronic use may lead to toxic psychosis.[3] When heated to decomposition, it may emit toxic fumes of hydrogen chloride and nitrogen oxides. [2]	INCHEM[3], HSDB[2]
DEA Schedule	Schedule III	PubChem[1][2]
Molecular Formula	C ₁₀ H ₁₅ Cl ₂ N	PubChem[5]
Molecular Weight	220.14 g/mol	PubChem[5]

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted for all procedures involving **Clortermine hydrochloride**. The following PPE is mandatory for handling the solid (powder) form and concentrated solutions.

- **Gloves:** Double gloving with chemotherapy-rated nitrile gloves is required. The outer glove should be removed and disposed of immediately after handling. Change gloves every 30 minutes or if they become contaminated.
- **Gown:** A disposable, low-permeability gown with long sleeves and tight-fitting cuffs is necessary. Gowns should be changed at the end of each procedure or if contaminated.

- **Eye and Face Protection:** ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. When handling the powder or there is a risk of splashes, a full-face shield must be worn in addition to safety glasses.
- **Respiratory Protection:** All handling of **Clortermine hydrochloride** powder (e.g., weighing, reconstituting) must be performed within a certified chemical fume hood or a powder containment balance enclosure to prevent inhalation. If these engineering controls are not available or during a large spill, a NIOSH-approved respirator with P100 cartridges is required. Surgical masks do not provide adequate protection.

Operational and Disposal Plans

A structured approach to handling and disposal is essential to minimize risk and ensure compliance with DEA regulations.

Step-by-Step Operational Plan

- **Procurement and Receiving:**
 - Maintain accurate purchasing records as required for Schedule III substances.
 - Upon receipt, inspect the container for damage or leaks in a designated area.
 - Personnel unpacking the shipment should wear single-use nitrile gloves.
- **Storage:**
 - Store **Clortermine hydrochloride** in a securely locked, substantially constructed cabinet or safe, compliant with DEA regulations for Schedule III substances.
 - Access must be restricted to authorized personnel only.
 - Maintain meticulous inventory and usage logs, documenting every withdrawal, the quantity used, date, and the name of the researcher.
- **Handling and Preparation (Aseptic Technique in a Controlled Environment):**

- Engineering Controls: All manipulations of the powdered form must occur in a chemical fume hood, biological safety cabinet, or containment ventilated enclosure (CVE). The work surface should be lined with a disposable, absorbent pad.
- Weighing: Use a dedicated, calibrated analytical balance within the containment unit.
- Reconstitution: Add diluent slowly to the powder to avoid aerosolization.
- Decontamination: All surfaces and equipment must be decontaminated after use. A three-step process of deactivation (e.g., with a validated agent), cleaning (with a germicidal detergent), and disinfection is recommended.
- Emergency Procedures:
 - Spill:
 - Evacuate and secure the area.
 - Don appropriate PPE, including respiratory protection.
 - For small powder spills, gently cover with absorbent pads. Wet the material with a suitable solvent (e.g., water) to prevent aerosolization before wiping.
 - Place all contaminated materials into a sealed, labeled hazardous waste container.
 - Clean the spill area thoroughly.
 - Personnel Exposure:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes.
 - Eye Contact: Flush eyes with a gentle stream of water for at least 15 minutes, holding eyelids open.
 - Inhalation: Move the individual to fresh air.
 - Seek immediate medical attention for any exposure.

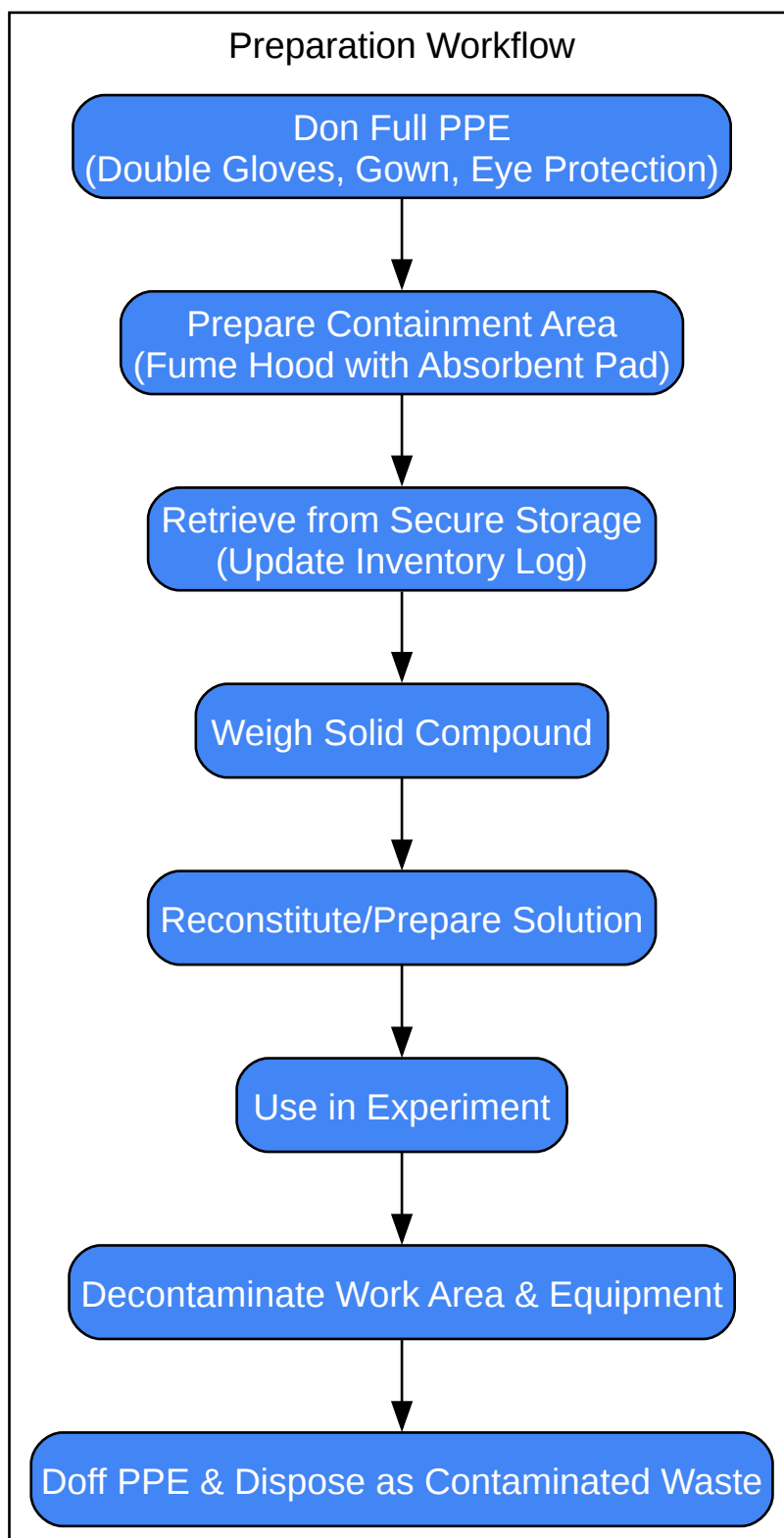
Disposal Plan

The disposal of **Clortermine hydrochloride** is regulated by the DEA. A clear distinction is made between "inventory" (unused drug) and "wastage" (residual amounts).

- Unused/Expired Inventory:
 - Unused or expired **Clortermine hydrochloride** cannot be disposed of in regular laboratory trash or down the drain.
 - It must be transferred to a DEA-registered "reverse distributor" for destruction.[\[6\]](#)
 - The transfer requires meticulous record-keeping. A record must be maintained that includes the date, manner of disposal, and the name, address, and registration number of the reverse distributor.[\[6\]](#)
 - The reverse distributor is responsible for completing DEA Form 41 ("Registrants Inventory of Drugs Surrendered") to document the destruction.[\[6\]](#)[\[7\]](#)
- Contaminated Lab Waste (Non-recoverable wastage):
 - This includes items like used gloves, gowns, empty vials, and absorbent pads contaminated with residual amounts of the drug.
 - While the DEA does not mandate rendering this type of waste "non-retrievable," it must be managed as hazardous pharmaceutical waste.[\[6\]](#)
 - Place all contaminated solid waste into a designated, sealed, and clearly labeled hazardous waste container (e.g., a yellow or black bin specifically for trace chemotherapy or hazardous pharmaceutical waste).
 - Do not place loose sharps in this waste; all needles and syringes must go into a sharps container.
 - Arrange for disposal through your institution's hazardous waste management program, which typically involves incineration.

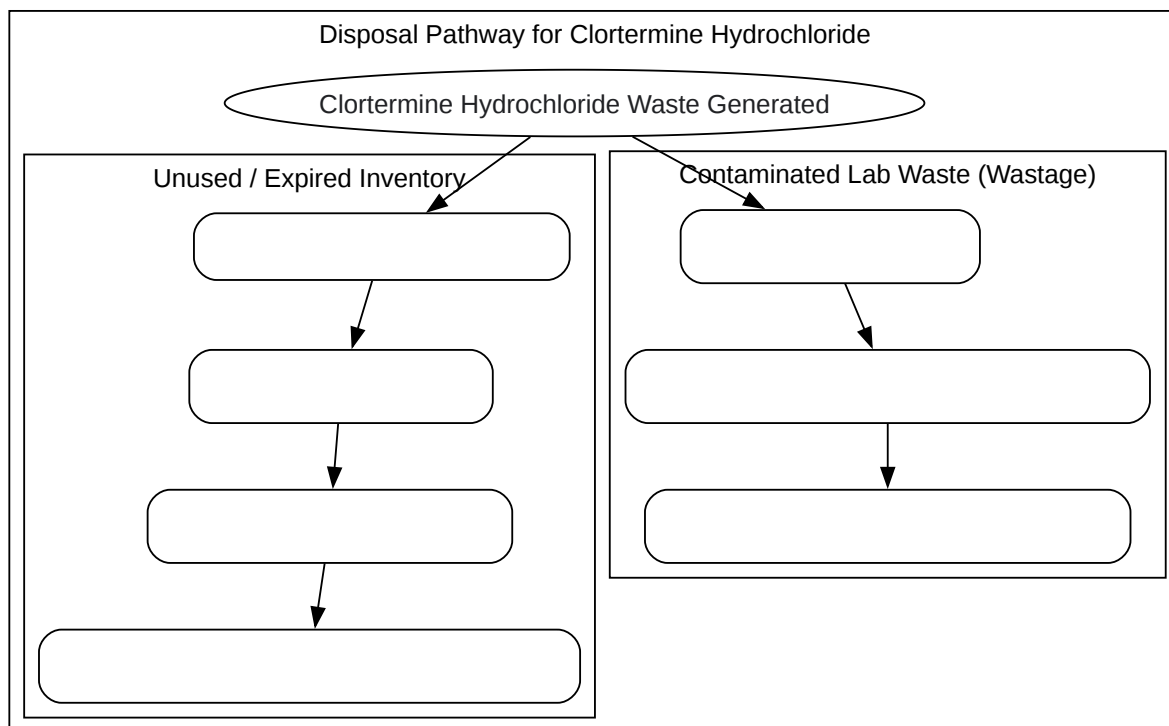
Visual Workflow Diagrams

The following diagrams illustrate the key processes for handling and disposing of **Clortermine hydrochloride**.



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Caption: High-level workflow for the safe preparation and handling of **Clortermine hydrochloride**.



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Caption: Logical decision flow for the proper disposal of different Clortermine HCl waste streams.

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